

1-Hydroxypentan-3-one safety data sheet and handling precautions

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Compound of Interest

Compound Name: 1-Hydroxypentan-3-one

Cat. No.: B13458335

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Technical Guide to 1-Hydroxypentan-3-one: Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **1-Hydroxypentan-3-one**. The information is intended to support researchers, scientists, and professionals in the field of drug development in the safe handling and use of this chemical compound.





Section 1: Chemical Identification

Proper identification is the first step in ensuring the safe handling of any chemical. The following table summarizes the key identifiers for **1-Hydroxypentan-3-one**.^[1]

| Identifier | Value |
|-------------------|--|
| IUPAC Name | 1-hydroxypentan-3-one[1] |
| CAS Number | 26574-26-5[1] |
| Molecular Formula | C ₅ H ₁₀ O ₂ [1][2] |
| Molecular Weight | 102.13 g/mol [1] |
| PubChem CID | 11062321[1] |
| Synonyms | 1-hydroxy-3-pentanone, Hydroxymethylbutanone[1] |

Section 2: Hazard Identification

1-Hydroxypentan-3-one is classified as a hazardous substance. The following table outlines its classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[1]

| GHS Classification | Hazard Statement | Signal Word | Pictogram |
|---|--|-------------|---|
| Flammable liquids (Category 3) | H226: Flammable liquid and vapor[1] | Warning |  |
| Skin corrosion/irritation (Category 2) | H315: Causes skin irritation[1] | Warning |  |
| Serious eye damage/eye irritation (Category 2A) | H319: Causes serious eye irritation[1] | Warning |  |
| Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation | H335: May cause respiratory irritation[1] | Warning |  |

Section 3: Physical and Chemical Properties

Detailed experimental data on the physical and chemical properties of **1-Hydroxypentan-3-one** are limited. The values presented below are primarily computed properties and should be used as estimates.

| Property | Value | Source |
|------------------------------|--------------|---|
| Molecular Weight | 102.13 g/mol | PubChem (Computed)[1] |
| XLogP3-AA | -0.3 | PubChem (Computed)[1] |
| Hydrogen Bond Donor Count | 1 | PubChem (Computed)[1] |
| Hydrogen Bond Acceptor Count | 2 | PubChem (Computed)[1] |
| Rotatable Bond Count | 3 | PubChem (Computed)[1] |

Note: Experimental data for properties such as boiling point, melting point, and flash point are not readily available for **1-Hydroxypentan-3-one**. Data for its isomers, such as 2-hydroxy-3-pentanone, suggest a boiling point of approximately 186.45°C and a flash point of around 53.8°C, but these should not be considered as the definitive properties of **1-Hydroxypentan-3-one**.[\[3\]](#)

Section 4: Handling and Storage

Given its hazardous nature, strict adherence to safety protocols is mandatory when handling and storing **1-Hydroxypentan-3-one**.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid contact with skin and eyes.
- Prevent the formation of dust and aerosols.
- Use non-sparking tools to prevent ignition sources.

- Take precautionary measures against static discharge.
- Do not eat, drink, or smoke in areas where the chemical is handled.

Storage:

- Keep the container tightly closed.
- Store in a dry, cool, and well-ventilated place.
- Keep away from heat, sparks, open flames, and hot surfaces.
- Store separately from incompatible materials such as oxidizing agents.

Section 5: Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn to minimize exposure to **1-Hydroxypentan-3-one**.

| Protection Type | Recommendation |
|------------------------|---|
| Eye/Face Protection | Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. |
| Skin Protection | Wear fire/flammable resistant and impervious clothing. Handle with chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use. |
| Respiratory Protection | If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge. |
| Body Protection | Wear appropriate protective clothing to prevent skin exposure. |

Section 6: First-Aid Measures

In case of exposure, immediate medical attention is crucial. The following are first-aid recommendations:

| Exposure Route | First-Aid Procedure |
|----------------|--|
| Inhalation | Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. |
| Skin Contact | Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor. |
| Eye Contact | Rinse with pure water for at least 15 minutes. Seek immediate medical attention. |
| Ingestion | Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. |

Section 7: Fire-Fighting Measures

1-Hydroxypentan-3-one is a flammable liquid.

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: Vapors may form explosive mixtures with air.
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.

Section 8: Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

- Personal Precautions: Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Remove all sources of ignition. Evacuate personnel to safe areas.

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.
- Containment and Cleaning: Collect spillage with a non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place it in a container for disposal according to local regulations. Use spark-proof tools and explosion-proof equipment.

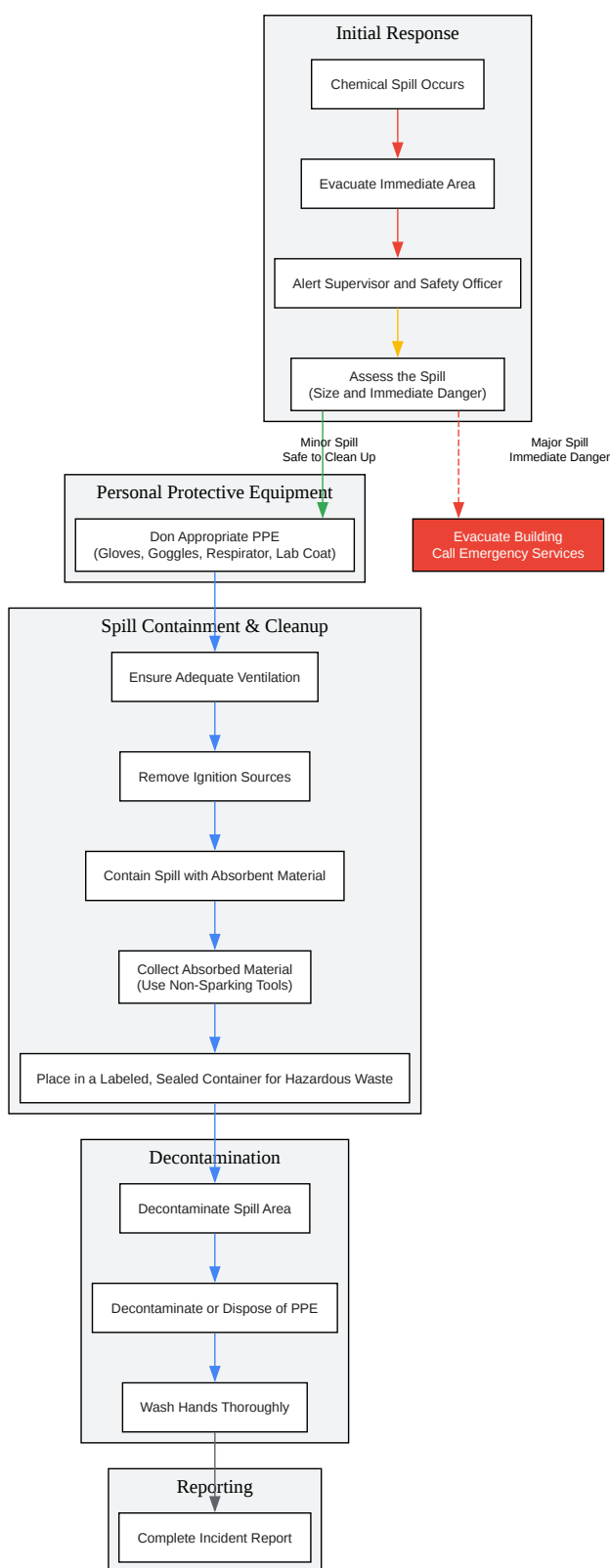
Experimental Protocols

Detailed experimental protocols for specific applications of **1-Hydroxypentan-3-one** are not publicly available. The handling and safety procedures outlined in this guide are based on the known hazards of the substance and general laboratory safety practices. Researchers should develop specific protocols based on their experimental design, incorporating the safety information provided herein.

Visualizations

Chemical Spill Response Workflow

The following diagram illustrates the logical workflow for responding to a chemical spill of **1-Hydroxypentan-3-one**.



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References

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- 2. PubChemLite - 1-hydroxypentan-3-one (C₅H₁₀O₂) [pubchemlite.lcsb.uni.lu]
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